

# An In-Depth Technical Guide on 2,3,4-Trimethoxyphenylboronic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,4-Trimethoxyphenylboronic acid

Cat. No.: B052638

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the physicochemical properties of **2,3,4-Trimethoxyphenylboronic acid**, a compound of interest in organic synthesis and medicinal chemistry.

## Core Compound Properties

**2,3,4-Trimethoxyphenylboronic acid** is an organic compound featuring a benzene ring substituted with three methoxy groups and a boronic acid functional group. Its chemical properties make it a reagent in various chemical reactions, including Suzuki-Miyaura cross-coupling reactions.

## Quantitative Data Summary

The fundamental quantitative properties of **2,3,4-Trimethoxyphenylboronic acid** are summarized in the table below. This data is essential for stoichiometric calculations in synthesis, as well as for analytical characterization.

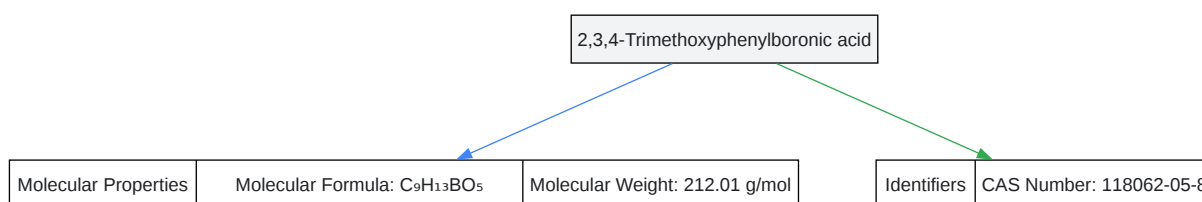
Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>13</sub> BO <sub>5</sub>	[1][2][3]
Linear Formula	(CH <sub>3</sub> O) <sub>3</sub> C <sub>6</sub> H <sub>2</sub> B(OH) <sub>2</sub>	
Molecular Weight	212.01 g/mol	[1][2][3][4]
CAS Number	118062-05-8	
Melting Point	74-79 °C	

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and application of **2,3,4-Trimethoxyphenylboronic acid** are typically found in peer-reviewed scientific literature and chemical synthesis databases. These protocols would include specific reaction conditions, reagent quantities, work-up procedures, and analytical methods for characterization (e.g., NMR, mass spectrometry, HPLC). Due to the specific and varied nature of its applications, a generalized experimental protocol is not provided here. Researchers should consult relevant publications for methodologies tailored to their specific research goals.

## Logical Relationships

The following diagram illustrates the relationship between the compound and its fundamental chemical identifiers.



[Click to download full resolution via product page](#)

**Fig. 1:** Relationship between the chemical compound and its core properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,4,6-Trimethoxyphenylboronic acid | C<sub>9</sub>H<sub>13</sub>BO<sub>5</sub> | CID 4197996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. 182163-96-8|3,4,5-Trimethoxyphenylboronic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide on 2,3,4-Trimethoxyphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052638#2-3-4-trimethoxyphenylboronic-acid-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)